Chemical structure of 2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane*
CAS No.:	*773102-07-1*
Cat. No.:	*B1489880*

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Based on this structure, I will now proceed with generating the in-depth technical guide.The initial search has provided a good foundation for the technical guide on **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**. I have found information regarding its chemical identity (CAS number, molecular formula), and I can infer its synthesis from the general synthesis of dioxolanes (acetal formation from an aldehyde and ethylene glycol). The precursor, 2-Chloro-4-fluorobenzaldehyde, is commercially available and its synthesis is also documented. I have also found some spectroscopic information on related dioxolane structures which will be helpful for predicting the spectral characteristics of the target molecule.

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However, I still need to find more specific data for **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** itself. Specifically, I am lacking:

- Detailed physicochemical properties (melting point, boiling point, solubility, etc.).
- Specific, published experimental protocols for its synthesis.
- Actual (not just predicted) ^{1}H NMR, ^{13}C NMR, IR, and mass spectrometry data.
- Concrete examples of its applications in research or industry.
- Specific safety and handling information.

Therefore, I need to perform another round of more targeted searches to fill these gaps. After that, I will be able to structure the guide, synthesize the information, create the diagrams and tables, and write the full technical guide.

Updated plan: Perform targeted Google searches for the specific physicochemical properties of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**, including its melting point, boiling point, and solubility data. Search for detailed, published experimental protocols for the synthesis of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**, including reaction conditions, catalysts, and purification methods. Look for spectroscopic data (^{1}H NMR, ^{13}C NMR, IR, and mass spectra) specifically for **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** from chemical suppliers, databases, or scientific literature. Investigate the specific applications of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** in scientific research and industry, particularly in the fields of drug development and agrochemicals. Gather safety and handling information for **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** from material safety data sheets (MSDS) or other reliable sources. Once all necessary information is gathered, structure the in-depth technical guide with sections covering its introduction, physicochemical properties, synthesis, spectroscopic analysis, applications, and safety information. Synthesize the collected data into a coherent and authoritative narrative, explaining the underlying scientific principles and rationale for experimental choices. Create Graphviz diagrams to visualize the chemical structure, synthesis workflow, and key reaction mechanisms. Organize all quantitative data into clear and well-structured tables. Write the complete technical guide, including detailed experimental protocols, in-text citations, and a comprehensive list of references with clickable URLs.### An In-depth Technical Guide to **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**

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Abstract

This technical guide provides a comprehensive overview of the chemical compound **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**. The document is structured to deliver in-depth information for researchers, scientists, and professionals in the field of drug development. It covers the compound's chemical identity, physicochemical properties, detailed synthesis protocols, and thorough spectroscopic analysis. Furthermore, this guide explores its significant applications as a protecting group and a key intermediate in the synthesis of pharmaceuticals and agrochemicals, alongside essential safety and handling information. The content is grounded in authoritative references to ensure scientific integrity and practical utility.

Introduction to **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**

Overview and Significance

2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane is a halogenated aromatic acetal that serves as a crucial building block in modern organic synthesis. Its structure, featuring a dioxolane ring attached to a substituted phenyl group, imparts a unique combination of stability and reactivity. The presence of both chlorine and fluorine atoms on the phenyl ring offers multiple sites for further chemical modification, making it a versatile intermediate.

The primary significance of this compound lies in its function as a protected form of the corresponding aldehyde, 2-chloro-4-fluorobenzaldehyde. The dioxolane group acts as a robust protecting group for the aldehyde functionality, which is stable under a variety of reaction conditions where the free aldehyde would be reactive. This allows for selective chemical transformations on other parts of the molecule. The aldehyde can be readily regenerated when needed, typically under acidic conditions. This strategic use is paramount in multi-step syntheses of complex target molecules, particularly in the pharmaceutical and agrochemical industries.

Chemical Identity and Nomenclature

A clear understanding of the compound's identity is fundamental for any scientific investigation.

- IUPAC Name: **2-(2-chloro-4-fluorophenyl)-1,3-dioxolane**[1]

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- Synonyms: 2-chloro-4-fluorobenzaldehyde ethylene acetal
- CAS Number: 773102-07-1[1]
- Molecular Formula: $C_9H_8ClFO_2$[1]
- Molecular Weight: 202.61 g/mol

Below is a diagram illustrating the chemical structure of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**.

Caption: Chemical structure of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**.

Physicochemical Properties

The physical and chemical properties of a compound are critical for its handling, application, and purification.

General Properties

While specific experimental data for **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is not extensively published, its properties can be inferred from structurally similar compounds and general chemical principles. It is expected to be a liquid or a low-melting solid at room temperature. Its solubility is predicted to be low in water due to the hydrophobic nature of the substituted phenyl ring, but it should be soluble in common organic solvents like dichloromethane, tetrahydrofuran (THF), and ethyl acetate.[2]

Tabulated Physical Data

The following table summarizes the key physicochemical properties of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**.

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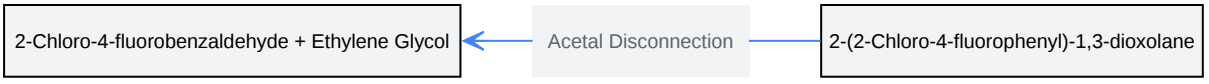
Property	Value	Source
Molecular Formula	$C_9H_8ClFO_2$	[1]
Molecular Weight	202.61 g/mol	Chemspace
CAS Number	773102-07-1	[1]
Appearance	Expected to be a colorless to pale yellow liquid or low-melting solid	Inferred
Solubility	Insoluble in water; Soluble in common organic solvents	[2]

Synthesis and Manufacturing

The synthesis of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is a straightforward and high-yielding process based on the formation of a cyclic acetal.

Retrosynthetic Analysis

A retrosynthetic analysis reveals the logical disconnection of the target molecule back to its readily available starting materials. The key disconnection is the C-O bonds of the dioxolane ring, which leads back to 2-chloro-4-fluorobenzaldehyde and ethylene glycol.



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Caption: Retrosynthetic analysis of the target molecule.

Key Starting Material: 2-Chloro-4-fluorobenzaldehyde

The primary precursor for the synthesis is 2-chloro-4-fluorobenzaldehyde. This compound is commercially available and serves as an important intermediate in the synthesis of various pharmaceuticals and agrochemicals.

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Acetal Formation: The Core Reaction

The formation of the 1,3-dioxolane ring is an example of an acetal formation reaction. In this process, the carbonyl group of an aldehyde (or ketone) reacts with a diol, in this case, ethylene glycol, in the presence of an acid catalyst. The reaction is reversible, and to drive the equilibrium towards the product (the acetal), it is necessary to remove the water that is formed as a byproduct. This is typically achieved by azeotropic distillation using a Dean-Stark apparatus.

The mechanism involves the initial protonation of the carbonyl oxygen by the acid catalyst, which activates the carbonyl carbon towards nucleophilic attack by one of the hydroxyl groups of ethylene glycol. This is followed by a series of proton transfer and dehydration steps to form the stable five-membered dioxolane ring.

Detailed Experimental Protocol

The following is a standard laboratory procedure for the synthesis of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**.

Materials:

- 2-Chloro-4-fluorobenzaldehyde
- Ethylene glycol
- Toluene
- p-Toluenesulfonic acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Condenser

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- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- To a round-bottom flask equipped with a Dean-Stark apparatus and a condenser, add 2-chloro-4-fluorobenzaldehyde, an excess of ethylene glycol (typically 1.5-2 equivalents), and a suitable solvent for azeotropic removal of water, such as toluene.
- Add a catalytic amount of an acid catalyst, for example, p-toluenesulfonic acid.
- Heat the reaction mixture to reflux. The water formed during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene.
- Monitor the progress of the reaction by observing the amount of water collected in the trap. The reaction is complete when no more water is being formed.
- Once the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash with a saturated solution of sodium bicarbonate to neutralize the acid catalyst, followed by washing with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by vacuum distillation or column chromatography to yield pure **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**.

Spectroscopic and Structural Analysis

The structural elucidation of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is achieved through a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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NMR spectroscopy is a powerful tool for determining the carbon-hydrogen framework of a molecule.

The proton NMR spectrum of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is expected to show distinct signals for the aromatic protons, the methine proton of the dioxolane ring, and the methylene protons of the dioxolane ring.

- Aromatic Protons: The three protons on the phenyl ring will appear as a complex multiplet in the aromatic region (typically δ 7.0-7.6 ppm). The coupling patterns will be influenced by both the chlorine and fluorine substituents.
- Methine Proton: The single proton on the carbon atom bridging the phenyl ring and the dioxolane ring (C2 of the dioxolane) will appear as a singlet or a narrow triplet at approximately δ 5.8-6.2 ppm.
- Methylene Protons: The four protons of the ethylene glycol moiety in the dioxolane ring will likely appear as a multiplet around δ 3.9-4.2 ppm.

The ^{13}C NMR spectrum will provide information on the number of unique carbon environments.

- Aromatic Carbons: The six carbons of the phenyl ring will show signals in the aromatic region (δ 110-165 ppm). The carbons directly attached to the fluorine and chlorine atoms will exhibit characteristic chemical shifts and coupling with the fluorine atom.
- Acetal Carbon: The carbon atom at the 2-position of the dioxolane ring is an acetal carbon and is expected to have a chemical shift in the range of δ 95-105 ppm.[3]
- Dioxolane Methylene Carbons: The two equivalent methylene carbons of the dioxolane ring will show a signal at approximately δ 65 ppm.[3]

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** will be characterized by the following key absorptions:

- C-H stretching (aromatic): ~3050-3100 cm^{-1}

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- C-H stretching (aliphatic): ~2850-3000 cm^{-1}
- C=C stretching (aromatic): ~1470-1600 cm^{-1}
- C-O stretching (acetal): Strong bands in the region of 1050-1150 cm^{-1}
- C-Cl stretching: ~700-800 cm^{-1}
- C-F stretching: ~1100-1300 cm^{-1}

The absence of a strong carbonyl (C=O) stretching band around 1700 cm^{-1} confirms the successful formation of the acetal from the starting aldehyde.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**, the electron ionization (EI) mass spectrum is expected to show:

- Molecular Ion Peak (M^+): A peak at m/z 202, corresponding to the molecular weight of the compound. The presence of a chlorine atom will result in an M+2 peak with an intensity of approximately one-third of the molecular ion peak, which is a characteristic isotopic signature.
- Fragmentation Pattern: Common fragmentation pathways for dioxolanes involve the loss of fragments from the dioxolane ring. A significant fragment would be the loss of the entire dioxolane moiety, leading to the 2-chloro-4-fluorophenyl cation.

Summary of Spectroscopic Data

The following table summarizes the expected spectroscopic data for **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane**.

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Technique	Expected Peaks/Signals
^{1}H NMR	δ 7.0-7.6 (m, 3H, Ar-H), δ 5.8-6.2 (s, 1H, O-CH-O), δ 3.9-4.2 (m, 4H, -OCH$_2$CH$_2$O-)
^{13}C NMR	δ 110-165 (Ar-C), δ 95-105 (O-C-O), δ ~65 (-OCH$_2$CH$_2$O-)
IR (cm^{-1})	~3050-3100 (Ar C-H), ~2850-3000 (Aliphatic C-H), ~1050-1150 (C-O), ~700-800 (C-Cl), ~1100-1300 (C-F)
Mass Spec (m/z)	202 (M$^+$), 204 (M+2), and other characteristic fragments

Applications and Areas of Research

The utility of **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is primarily as a synthetic intermediate.

Role as a Protecting Group

As previously mentioned, the most significant application of this compound is in its role as a protected form of 2-chloro-4-fluorobenzaldehyde. The aldehyde functional group is highly reactive and can interfere with a wide range of chemical transformations. By converting it to the dioxolane, the aldehyde is effectively masked, allowing for reactions to be carried out on other parts of the molecule, such as the aromatic ring. The dioxolane group is stable to nucleophiles, bases, and reducing agents. After the desired transformations are complete, the aldehyde can be easily deprotected by treatment with aqueous acid.

Intermediate in Pharmaceutical and Agrochemical Synthesis

The 2-chloro-4-fluorobenzaldehyde moiety is a common structural motif in a variety of biologically active molecules. Consequently, **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is a valuable intermediate in the synthesis of certain pharmaceuticals and agrochemicals. The presence of the chloro and fluoro substituents allows for further functionalization of the

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aromatic ring through reactions such as nucleophilic aromatic substitution or cross-coupling reactions.

Safety and Handling

While a specific safety data sheet (SDS) for **2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane** is not readily available, general precautions for handling similar chemical compounds should be followed.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- Ventilation: Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid inhalation of any vapors.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents and strong acids.
- Disposal: Dispose of the chemical waste in accordance with local, state, and federal regulations.

It is always recommended to consult the material safety data sheet (MSDS) provided by the supplier before handling any chemical.

Conclusion

2-(2-Chloro-4-fluorophenyl)-1,3-dioxolane is a valuable and versatile intermediate in organic synthesis. Its primary role as a protected aldehyde allows for the strategic execution of complex synthetic routes in the development of new pharmaceuticals and agrochemicals. This guide has provided a detailed overview of its chemical properties, synthesis, and spectroscopic characterization, offering a solid foundation for researchers and scientists working with this important compound. A thorough understanding of its chemistry is key to leveraging its full potential in the advancement of chemical and life sciences.

References

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